

# Application Note: Preparation of LYN-1604 Dihydrochloride Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LYN-1604 dihydrochloride

Cat. No.: B2356387

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

LYN-1604 is a potent and specific small molecule agonist of UNC-51-like kinase 1 (ULK1), a critical initiator of autophagy.[1][2] With an EC50 value of 18.94 nM, LYN-1604 activates the ULK1 complex, leading to the induction of both autophagy and apoptosis, making it a valuable tool for research in areas such as triple-negative breast cancer (TNBC).[1][3][4][5] Proper preparation and storage of **LYN-1604 dihydrochloride** stock solutions are crucial for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for preparing a stock solution of **LYN-1604 dihydrochloride** in Dimethyl Sulfoxide (DMSO), along with essential data on its physicochemical properties and stability.

## Physicochemical Properties and Storage

**LYN-1604 dihydrochloride** is a white to off-white solid. Its key properties are summarized below. Adherence to recommended storage conditions is vital to prevent degradation of the compound.

Table 1: Physicochemical Data for **LYN-1604 Dihydrochloride**

Property	Value	References
Chemical Name	2-[Bis(2-methylpropyl)amino]-1-[4-(2-(2,4-dichlorophenyl)-2-(2-naphthalenylmethoxy)ethyl)-1-piperazinyl]ethanone dihydrochloride	
Molecular Formula	C <sub>33</sub> H <sub>43</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>2</sub> · 2HCl	[2]
Molecular Weight	657.54 g/mol	[1][2]
CAS Number	2310109-38-5	[1][2]
Solubility in DMSO	≥ 25 mg/mL (approx. 38 mM)	[6]
Purity	≥98% (HPLC)	

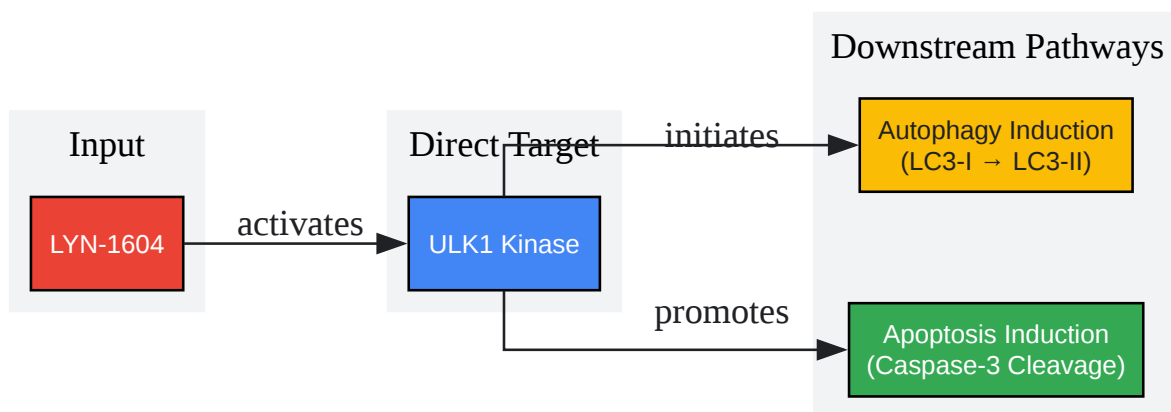
Table 2: Storage and Stability

Form	Storage Temperature	Shelf Life	Notes
Solid Powder	-20°C	≥ 2 years	Store desiccated.
DMSO Stock Solution	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.[7]
DMSO Stock Solution	-80°C	6 months	Preferred for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.[7] [8]

## LYN-1604 Signaling Pathway

LYN-1604 acts as a direct agonist of ULK1. Activation of ULK1 initiates a signaling cascade that promotes the formation of autophagosomes and can also lead to apoptosis through the

cleavage of caspase-3.[3][4]



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Caption: LYN-1604 activates ULK1, initiating autophagy and apoptosis.

## Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **LYN-1604 dihydrochloride** in DMSO. Calculations can be adjusted for different desired concentrations.

### Materials and Equipment

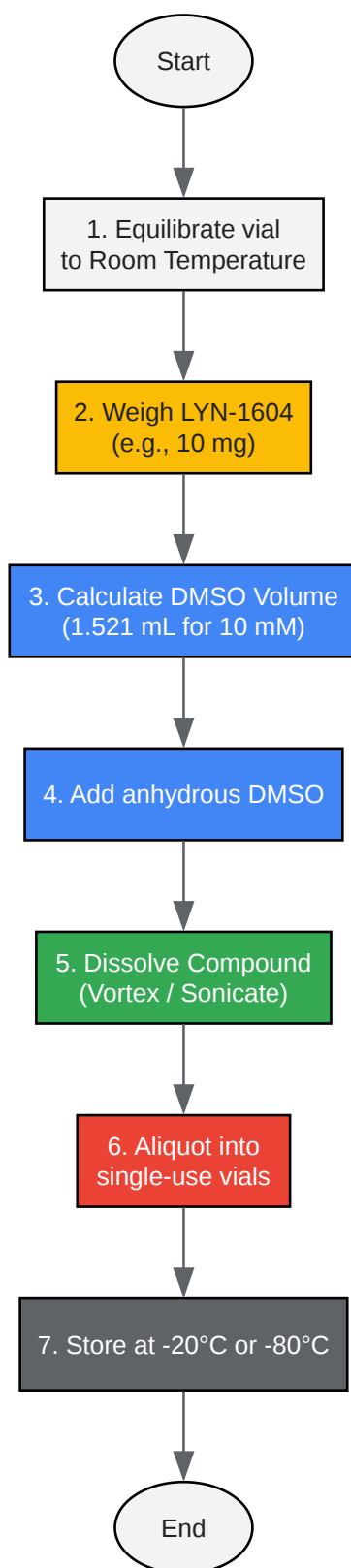
- **LYN-1604 dihydrochloride** (solid powder)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)

- Personal Protective Equipment (PPE): lab coat, safety glasses, gloves

Table 3: Molarity Calculations for **LYN-1604 Dihydrochloride** (MW = 657.54)

Desired Concentration	Mass: 1 mg	Mass: 5 mg	Mass: 10 mg
1 mM	1.521 mL	7.604 mL	15.208 mL
5 mM	0.304 mL	1.521 mL	3.042 mL
10 mM	0.152 mL	0.760 mL	1.521 mL
20 mM	0.076 mL	0.380 mL	0.760 mL

## Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **LYN-1604 dihydrochloride** stock solution.

## Step-by-Step Procedure

- Preparation: Before opening, allow the vial of **LYN-1604 dihydrochloride** powder to equilibrate to room temperature for at least 20 minutes to prevent condensation of moisture.
- Weighing: Carefully weigh the desired amount of powder (e.g., 10 mg) and transfer it to a sterile microcentrifuge tube or amber vial.
- Solvent Addition: Based on the mass and desired concentration, calculate the required volume of DMSO. For 10 mg of **LYN-1604 dihydrochloride** to make a 10 mM stock, add 1.521 mL of anhydrous DMSO.
  - Note: Using fresh, newly opened DMSO is highly recommended, as absorbed moisture can significantly reduce the solubility of the compound.[\[3\]](#)[\[7\]](#)[\[9\]](#)
- Dissolution: Cap the vial tightly and vortex thoroughly for 1-2 minutes.
- Aid Dissolution (if necessary): If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.[\[3\]](#)[\[6\]](#) Gentle warming to 37°C can also be used to aid dissolution.[\[3\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.[\[7\]](#)
- Storage: Clearly label all aliquots with the compound name, concentration, date, and store them upright at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month).[\[7\]](#)[\[8\]](#)

Disclaimer: This protocol is intended for research use only by qualified personnel. Standard laboratory safety procedures should be followed at all times. The stability and solubility data are based on information provided by various suppliers and may vary based on the specific batch and purity of the compound.

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## References

- 1. medkoo.com [medkoo.com]
- 2. axonmedchem.com [axonmedchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Discovery of a small molecule targeting ULK1-modulated cell death of triple negative breast cancer in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Discovery of a small molecule targeting ULK1-modulated cell death of triple negative breast cancer in vitro and in vivo - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 6. LYN-1604 dihydrochloride | Apoptosis | Autophagy | TargetMol [targetmol.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. LYN-1604 Datasheet DC Chemicals [dcchemicals.com]
- 9. selleckchem.com [selleckchem.com]
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Address: 3281 E Guasti Rd

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